

IUPAC name for 4-Methyl-1,3,2-dioxathiolane 2,2-dioxide

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Compound of Interest

Compound Name: 4-Methyl-1,3,2-dioxathiolane 2,2-dioxide

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An In-Depth Technical Guide to **4-Methyl-1,3,2-dioxathiolane 2,2-dioxide**

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **4-methyl-1,3,2-dioxathiolane 2,2-dioxide**, a versatile cyclic sulfate with significant applications in medicinal chemistry, organic synthesis, and materials science. Designed for researchers, scientists, and professionals in drug development, this document delves into the compound's nomenclature, properties, synthesis, reactivity, and applications, grounded in established scientific principles and methodologies.

Core Concepts: Nomenclature and Structure

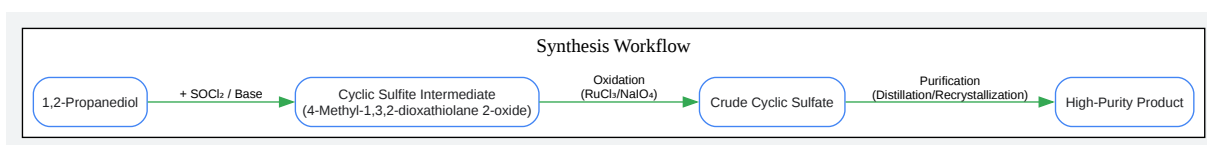
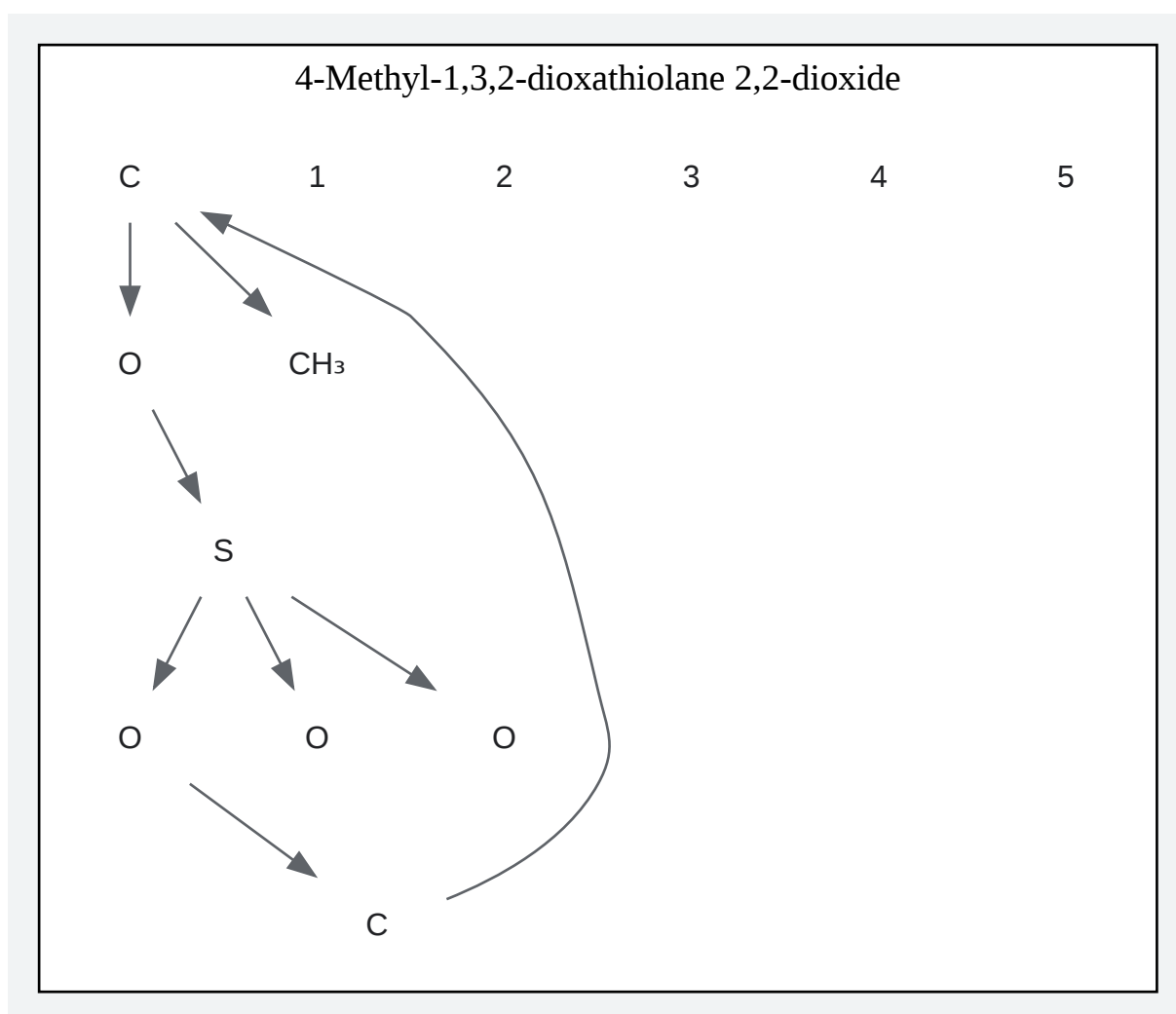
4-Methyl-1,3,2-dioxathiolane 2,2-dioxide, also commonly known by synonyms such as propylene sulfate or 1,2-propanediol cyclic sulfate, is a five-membered heterocyclic compound. [1][2] Its structure and nomenclature are foundational to understanding its chemical behavior.

IUPAC Name Deconstruction:

- 1,3,2-dioxathiolane: This defines the core five-membered ring containing two oxygen atoms (dioxo-), one sulfur atom (thia-), and saturated carbon atoms (-olane). The numbers indicate the positions of the heteroatoms.

- 4-Methyl: A methyl group (CH_3) is substituted at the 4th position of the ring.
- 2,2-dioxide: Two oxygen atoms are double-bonded to the sulfur atom at the 2nd position, forming a sulfone group (SO_2).

This compound exists as a racemic mixture or as individual enantiomers, (4R)- and (4S)-**4-methyl-1,3,2-dioxathiolane 2,2-dioxide**, which are critical for stereoselective synthesis.^{[3][4]}



Mechanism of Nucleophilic Ring-Opening



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References

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- 3. (4R)-4-Methyl-1,3,2-dioxathiolane 2,2-dioxide | C₃H₆O₄S | CID 59377073 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. (4S)-4-Methyl-1,3,2-dioxathiolane-2,2-dioxide 95% | CAS: 174953-30-1 | AChemBlock [achemblock.com]
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